

Safety and handling of Ethyl 2-((tert-butoxycarbonyl)amino)thiazole-5-carboxylate

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Compound of Interest

Compound Name:	Ethyl 2-((tert-butoxycarbonyl)amino)thiazole-5-carboxylate
Cat. No.:	B2968552

An In-depth Technical Guide: Safety, Handling, and Synthetic Applications of Ethyl 2-((tert-butoxycarbonyl)amino)thiazole-5-carboxylate

Introduction

Ethyl 2-((tert-butoxycarbonyl)amino)thiazole-5-carboxylate is a pivotal heterocyclic building block in modern medicinal chemistry and drug development. Its versatile ethyl ester, and an acid-labile tert-butoxycarbonyl (Boc) protecting group, makes it an exceptionally valuable intermediate for synthesizing complex molecules. It serves as a key precursor in the synthesis of various pharmacologically active agents, including kinase inhibitors and anti-cancer drugs such as Dasatinib.^{[1][4][5]}

Given its increasing use in research and large-scale synthesis, a thorough understanding of its chemical properties, safety protocols, and handling procedures is essential for experimental success. This guide provides an in-depth, experience-driven overview for researchers, chemists, and drug development professionals, covering synthesis, storage, and purification.

Chemical and Physical Properties

The compound's physical state under standard conditions is typically a solid.^[2] Its identity and core properties are summarized below. Accurate knowledge of these properties is critical for its application in synthesis.

Property	Value	Source(s)
CAS Number	302964-01-8	[1][6][7]
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₄ S	[8][9][10]
Molecular Weight	272.32 g/mol	[8][9][10]
Common Synonyms	Ethyl 2-(Boc-amino)thiazole-5-carboxylate, 2-[(tert-butoxycarbonyl)amino]thiazole-5-carboxylic acid ethyl ester	[1][5]
Storage Conditions	Store in freezer (-20°C), sealed under dry conditions.	[5][6]

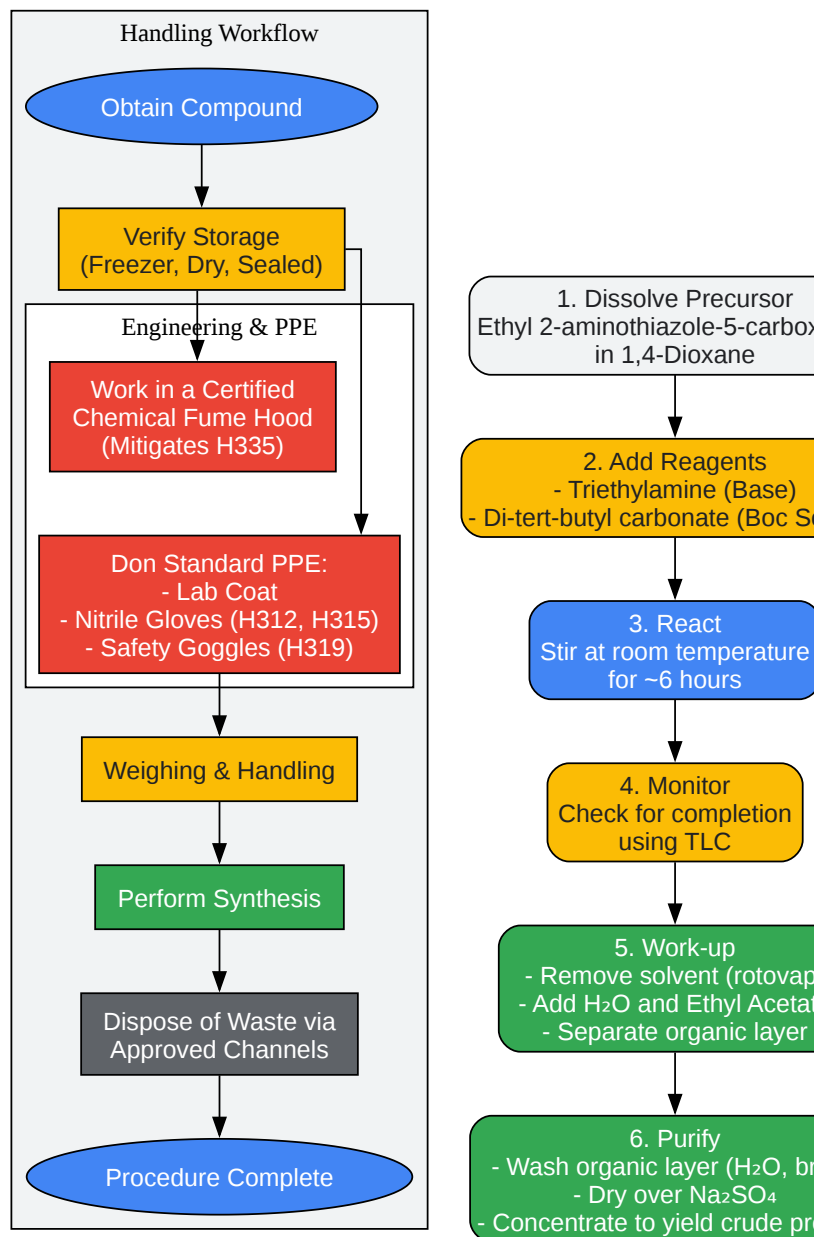
Hazard Identification and Safety Protocols

While a versatile reagent, **Ethyl 2-((tert-butoxycarbonyl)amino)thiazole-5-carboxylate** is classified as hazardous. A disciplined approach to safety, including proper PPE and handling procedures, is essential.

GHS Classification	Hazard Statement	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	GHS07
Skin Irritation (Category 2)	H315: Causes skin irritation	GHS07
Eye Irritation (Category 2)	H319: Causes serious eye irritation	GHS07
Acute Toxicity, Inhalation (Category 4)	Harmful if inhaled	GHS07
Specific Target Organ Toxicity — Single Exposure (Category 3)	H335: May cause respiratory irritation	GHS07

Engineering Controls & Personal Protective Equipment (PPE)

The causality behind PPE selection is directly linked to the compound's hazard profile. The following workflow illustrates the mandatory safety hierarchy.



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Caption: General Workflow for Boc-Protection Synthesis.

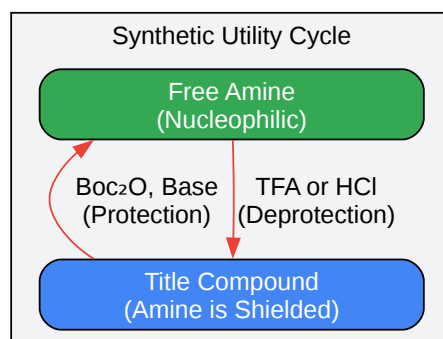
Detailed Step-by-Step Protocol:

- **Reaction Setup:** In a round-bottom flask, dissolve Ethyl 2-aminothiazole-5-carboxylate (1.0 eq) in anhydrous 1,4-dioxane.
- **Reagent Addition:** To the stirred solution, add triethylamine (approx. 1.5 eq). Triethylamine acts as a base to neutralize the acid byproduct generated (Boc₂O, approx. 1.1 eq).
- **Reaction:** Allow the mixture to stir at room temperature for approximately 6 hours.

- **Monitoring:** Monitor the reaction's progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Solvent Removal:** Once complete, remove the solvent under reduced pressure using a rotary evaporator.
- **Aqueous Work-up:** To the resulting residue, add deionized water and ethyl acetate. Stir the biphasic mixture vigorously for 10 minutes.
- **Extraction:** Transfer the mixture to a separatory funnel and separate the organic layer.
- **Washing:** Wash the organic layer sequentially with water and then with brine. This removes residual triethylamine salts and water-soluble impurities.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** The crude product can be further purified by recrystallization or column chromatography to achieve high purity. [1]

The Logic of Protection and Deprotection

The utility of this compound lies in the reversible nature of the Boc group. It can be easily removed under acidic conditions, regenerating the free amine, a fundamental in multi-step organic synthesis.



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Caption: The Boc Protection-Deprotection Cycle.

Deprotection is typically achieved by stirring the compound in a solution of a strong acid, such as trifluoroacetic acid (TFA) or hydrochloric acid (HCl), regenerating the free amine, ready for coupling with other molecules.

Analytical Characterization

To ensure the identity and purity of **Ethyl 2-((tert-butoxycarbonyl)amino)thiazole-5-carboxylate**, a suite of analytical techniques should be employed.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR: Expect characteristic signals for the tert-butyl protons (a singlet around 1.5 ppm, integrating to 9H), the ethyl ester protons (a quartet around 4.1 ppm, integrating to 2H), and the thiazole NH proton (a singlet around 11.5 ppm).
 - ^{13}C NMR: Will show distinct signals for the carbonyls of the ester and the carbamate, the quaternary carbon of the tert-butyl group, and the thiazole carbons.
- **Mass Spectrometry (MS):** To confirm the molecular weight (272.32 g/mol) and fragmentation pattern.
- **Infrared (IR) Spectroscopy:** To identify key functional groups, such as the N-H stretch, C=O stretches from the ester and carbamate, and C-N bond.
- **Melting Point Analysis:** A sharp melting point range is a strong indicator of high purity. [2]

Conclusion

Ethyl 2-((tert-butoxycarbonyl)amino)thiazole-5-carboxylate is an indispensable tool in the arsenal of the modern synthetic chemist, particularly in potential hazards. By adhering to the stringent safety protocols outlined in this guide—grounded in a clear understanding of its chemical properties and confidence and precision. Proper engineering controls, diligent use of PPE, and well-practiced experimental procedures are the cornerstones of harm

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